

Selectivity Profile of the LATS Inhibitor GA-017: A Technical Guide

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Compound of Interest

Compound Name: GA-017

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This technical guide provides an in-depth overview of the selectivity profile of **GA-017**, a potent, ATP-competitive inhibitor of the Large Tumor Suppressor Kinases 1 and 2 (LATS1/2). **GA-017** serves as a valuable chemical probe for studying the Hippo signaling pathway, a critical regulator of organ size, tissue regeneration, and cell proliferation.^{[1][2][3]} Its primary mechanism involves blocking the LATS-mediated phosphorylation of the transcriptional coactivators YAP and TAZ, leading to their nuclear translocation and the activation of growth-promoting gene expression.^{[1][2][4]}

Quantitative Kinase Inhibition Profile

The inhibitory activity of **GA-017** has been quantified against its primary targets, LATS1 and LATS2, and profiled across a broad panel of kinases to determine its selectivity.

On-Target Potency

GA-017 demonstrates potent, low-nanomolar inhibition of both LATS1 and LATS2. The 50% inhibitory concentrations (IC₅₀) and inhibition constants (K_i) are summarized below. The inhibitor acts in a manner that is competitive with ATP.^{[1][5][6]}

Target	IC50 (nM)	Ki (nM)	Mechanism of Inhibition
LATS1	4.10 ± 0.79	0.58 ± 0.11	ATP-Competitive
LATS2	3.92 ± 0.42	0.25 ± 0.03	ATP-Competitive

Off-Target Selectivity Screening

To assess its broader kinase selectivity, **GA-017** was evaluated at a concentration of 100 nM against a panel of 321 different kinases.^[1] The screening revealed that **GA-017** has high potency against a limited number of kinases, primarily within the AGC kinase family.^[1] In this comprehensive screening, 16 kinases of the AGC family were inhibited by more than 65%.^[1]

Key off-target kinases inhibited by **GA-017** at 100 nM include:^[1]

Off-Target Kinase	Kinase Family	% Inhibition at 100 nM
Mitogen and Stress Activated Protein Kinase 1 (MSK1)	AGC	> 65%
p70S6 Kinase (p70S6K)	AGC	> 65%
Protein Kinase A Catalytic Subunit Alpha (PKAC α)	AGC	> 65%
Protein Kinase A Catalytic Subunit Beta (PKAC β)	AGC	> 65%
Serum/Glucocorticoid-Regulated Kinase 2 (SGK2)	AGC	> 65%
Serum/Glucocorticoid-Regulated Kinase 3 (SGK3)	AGC	> 65%

Experimental Protocols

The following methodologies were employed to characterize the kinase inhibition profile of **GA-017**.

In Vitro Kinase Inhibition Assay (IC50 Determination)

The potency of **GA-017** against LATS1 and LATS2 was determined using an in vitro kinase assay that measures the phosphorylation of a substrate.

- Kinases: Recombinant LATS1 and LATS2.
- Substrate: A suitable peptide or protein substrate for LATS kinases.
- ATP Concentration: The assay was performed in the presence of 400 μ M ATP to generate dose-response curves.[\[1\]](#)
- Detection Method: The reaction velocity is typically determined by quantifying the amount of phosphorylated substrate, often using methods involving radioactive ATP (e.g., [γ -33P]-ATP) and measuring its incorporation into the substrate.[\[7\]](#)[\[8\]](#)
- Data Analysis: Dose-response curves were generated by plotting the percentage of kinase inhibition against a range of **GA-017** concentrations. The IC50 values, representing the concentration of inhibitor required to reduce kinase activity by 50%, were calculated from these curves.[\[1\]](#)

Determination of Inhibition Constant (Ki) and Mechanism

To elucidate the mechanism of inhibition, kinetic studies were performed, and the data were analyzed using a double-reciprocal Lineweaver-Burk plot.[\[1\]](#)[\[4\]](#)

- Methodology: The initial reaction velocity of the kinase was measured at various concentrations of ATP (e.g., ranging from 100 to 400 μ M) in the presence of different fixed concentrations of **GA-017**.[\[1\]](#)
- Data Analysis: A Lineweaver-Burk plot (1/velocity vs. 1/[ATP]) was generated. An intersection of the resulting lines on the y-axis is characteristic of competitive inhibition with respect to ATP. The inhibition constant (Ki) was calculated from these kinetic data.[\[1\]](#)

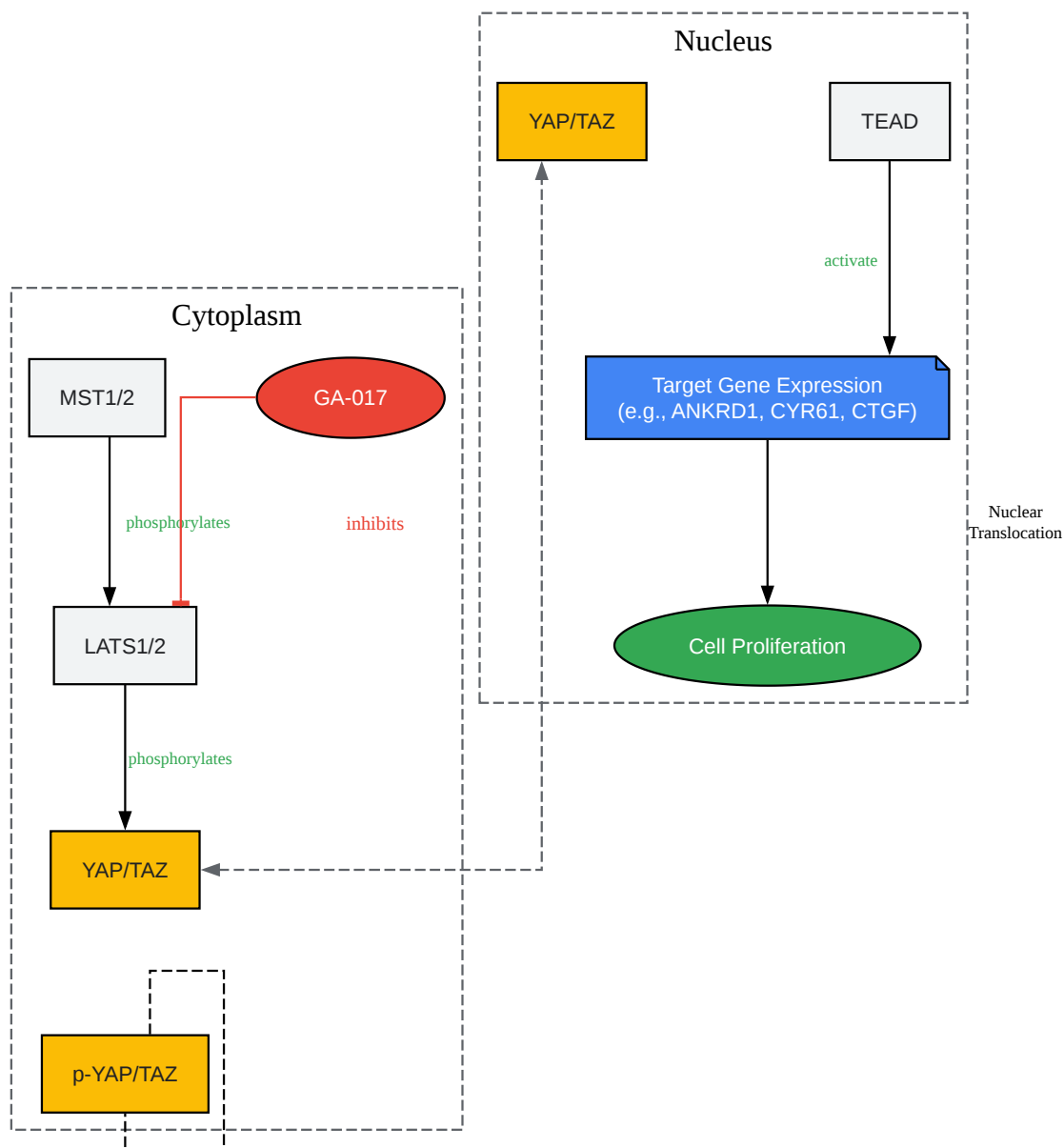
Broad-Panel Kinase Selectivity Screening

The selectivity of **GA-017** was profiled using a large-scale kinase screening panel.

- Assay Panel: A panel of 321 diverse kinases was used for the screening.[1]
- Inhibitor Concentration: **GA-017** was tested at a fixed concentration of 100 nM.[1]
- Methodology: The percentage of inhibition of each kinase in the panel by **GA-017** was determined. A threshold (e.g., >65% inhibition) was used to identify significant off-target interactions.[1] The results were visualized on a tree-view map to illustrate the selectivity profile across the human kinome.[1]

Visualizations

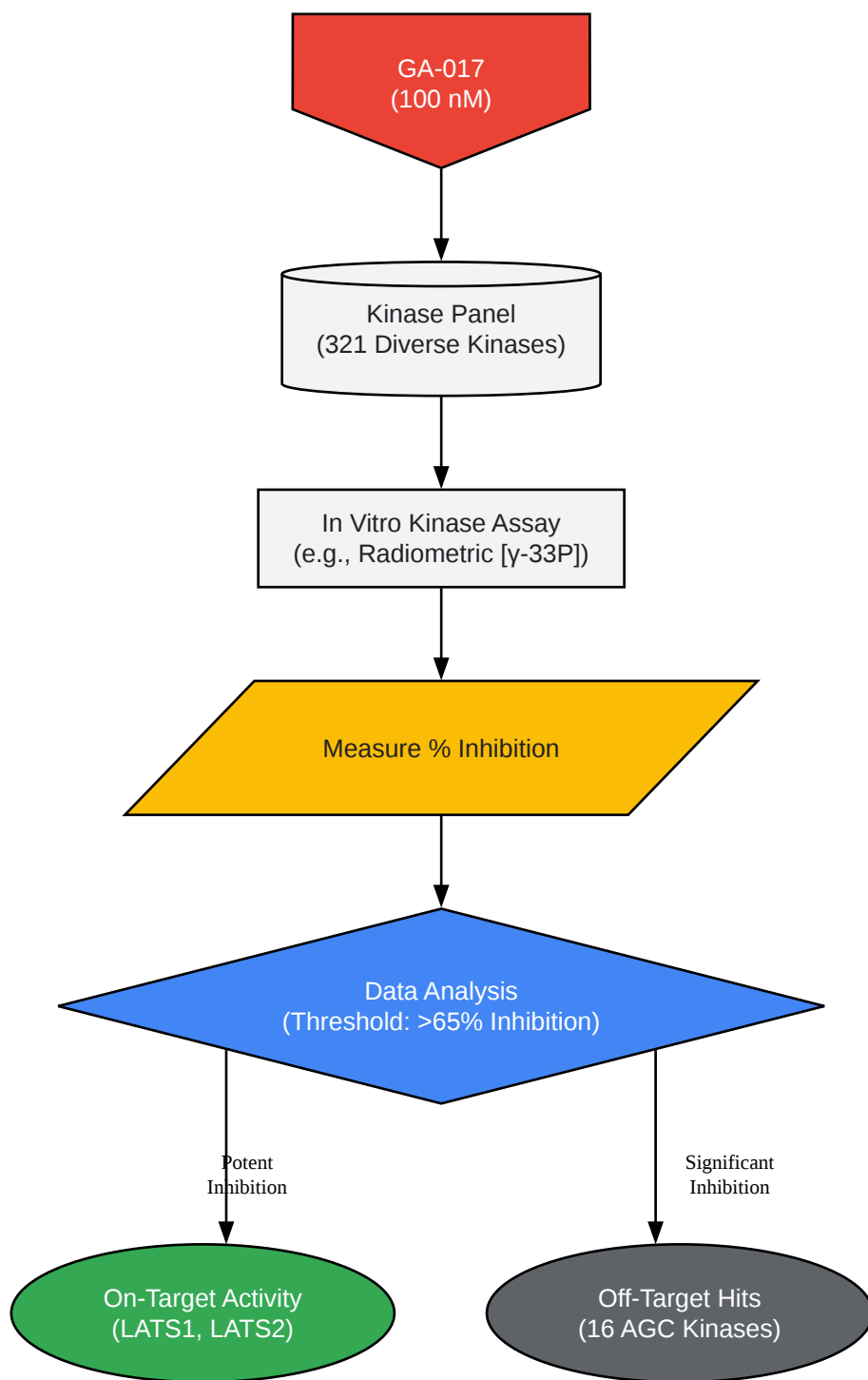
GA-017 Mechanism of Action in the Hippo Pathway



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Caption: Mechanism of **GA-017** in the Hippo signaling pathway.

Experimental Workflow for Kinase Selectivity Profiling



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Caption: Workflow for assessing the kinase selectivity of **GA-017**.

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References

- 1. Small molecule LATS kinase inhibitors block the Hippo signaling pathway and promote cell growth under 3D culture conditions - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 2. researchgate.net [researchgate.net]
- 3. Small molecule LATS kinase inhibitors block the Hippo signaling pathway and promote cell growth under 3D culture conditions [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. medchemexpress.com [medchemexpress.com]
- 6. selleckchem.com [selleckchem.com]
- 7. Discovery of selective LATS inhibitors via scaffold hopping: enhancing drug-likeness and kinase selectivity for potential applications in regenerative ... - RSC Medicinal Chemistry (RSC Publishing) DOI:10.1039/D4MD00492B [pubs.rsc.org]
- 8. pubs.acs.org [pubs.acs.org]
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